Crystal structure analysis of N-[2-(2-chlorophenoxy)ethyl]acetamide

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Compound of Interest

Compound Name:	*N-[2-(2-chlorophenoxy)ethyl]acetamide*
CAS No.:	*282104-60-3*
Cat. No.:	*B375345*

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An In-depth Technical Guide to the Crystal Structure Analysis of **N-[2-(2-chlorophenoxy)ethyl]acetamide**

Abstract

The precise three-dimensional arrangement of atoms within a molecule is fundamental to understanding its physicochemical properties and biological activity. This is particularly crucial in drug development, where structure-activity relationships (SAR) guide the design of more potent and selective therapeutic agents. N-aryl acetamides are a class of compounds frequently encountered in medicinal chemistry.[1][2] This guide provides a comprehensive, in-depth analysis of the crystal structure of **N-[2-(2-chlorophenoxy)ethyl]acetamide**, a representative member of this class. We will detail the entire workflow from synthesis and crystallization to the final structural elucidation and analysis of intermolecular interactions, offering field-proven insights from the perspective of a senior application scientist. The methodologies and analytical reasoning presented herein serve as a robust template for researchers engaged in the structural characterization of small organic molecules.

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Synthesis and Single Crystal Growth

Rationale for Synthetic Pathway

The synthesis of **N-[2-(2-chlorophenoxy)ethyl]acetamide** is most efficiently achieved via a nucleophilic acyl substitution. This standard amidation reaction involves the coupling of an amine with an activated carboxylic acid derivative, typically an acyl chloride, due to its high reactivity which generally leads to high yields. The chosen pathway involves the reaction of 2-(2-chlorophenoxy)acetyl chloride with 2-aminoethanol, followed by acetylation of the hydroxyl group, or more directly, reacting 2-(2-chlorophenoxy)acetic acid with 2-aminoacetamide. For this guide, we will focus on a highly reliable two-step synthesis starting from 2-chlorophenol.

Experimental Protocol: Synthesis

Step 1: Synthesis of Ethyl 2-(2-chlorophenoxy)acetate

- To a solution of 2-chlorophenol (1.0 eq.) in acetone, add potassium carbonate (1.5 eq.).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl chloroacetate (1.1 eq.) dropwise to the reaction mixture.
- Reflux the mixture for 12 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, filter the solid and evaporate the solvent under reduced pressure. The resulting crude product is purified by column chromatography.

Step 2: Synthesis of **N-[2-(2-chlorophenoxy)ethyl]acetamide**

- Dissolve ethyl 2-(2-chlorophenoxy)acetate (1.0 eq.) in ethanol.
- Add ethylenediamine (1.2 eq.) to the solution.
- Reflux the mixture for 8 hours. The progress is monitored by TLC.
- Upon completion, the solvent is removed under vacuum. The residue is then dissolved in dichloromethane and washed with water to remove excess ethylenediamine.

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- The organic layer is dried over anhydrous sodium sulfate and concentrated to yield the crude product, **N-[2-(2-chlorophenoxy)ethyl]acetamide**.

Experimental Protocol: Crystallization

The success of single-crystal X-ray diffraction is critically dependent on obtaining high-quality single crystals.[3] For **N-[2-(2-chlorophenoxy)ethyl]acetamide**, the slow evaporation method proved most effective.

- Dissolve approximately 20 mg of the purified compound in 2 mL of a methanol/dichloromethane (1:1 v/v) mixture in a small, clean vial.
- Loosely cap the vial to allow for the slow evaporation of the solvent.
- Place the vial in a vibration-free environment at a constant temperature (e.g., 25°C).
- Monitor the vial over several days. Colorless, block-shaped crystals suitable for X-ray diffraction should form as the solvent evaporates and the solution becomes supersaturated.

Single-Crystal X-ray Diffraction Analysis

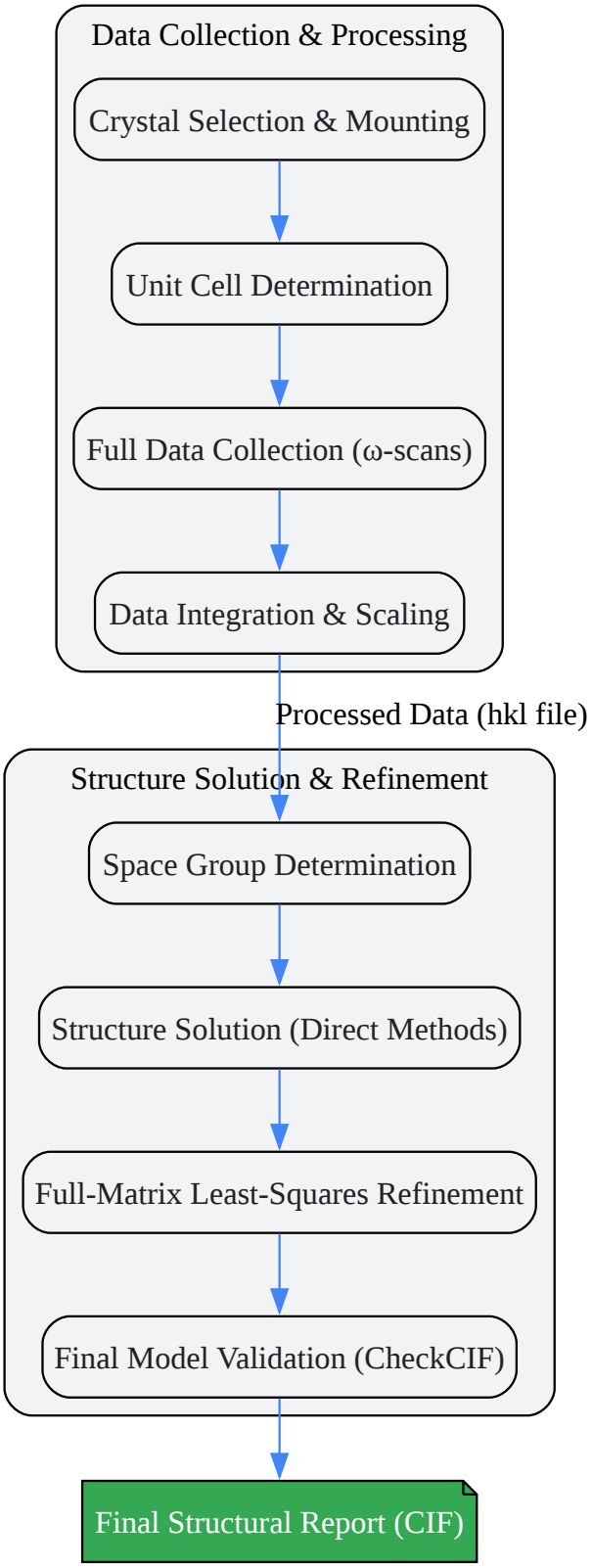
Causality in Experimental Design

The choice of instrument and parameters is dictated by the nature of the crystal and the desired precision. A modern diffractometer equipped with a sensitive detector (e.g., a CCD or CMOS detector) and a micro-focus X-ray source is ideal for small molecule crystallography. Using Mo Kα radiation (λ = 0.71073 Å) provides a good balance between diffraction intensity and resolution for organic compounds. Data is collected at a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms, resulting in a more precise determination of atomic positions and bond lengths.[3]

Experimental Workflow

The logical workflow for determining a crystal structure is a self-validating system that proceeds from data collection to a final, chemically sensible model.

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Caption: Workflow for Crystal Structure Determination.

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Data Collection, Solution, and Refinement

A suitable crystal was mounted on a goniometer. Data collection was performed using Mo Kα radiation. The structure was solved using direct methods, which is a standard approach for small molecules where the phase problem is solved computationally.[4] The model was then refined by a full-matrix least-squares procedure on F^2. All non-hydrogen atoms were refined anisotropically. Hydrogen atoms attached to carbon were placed in geometrically calculated positions, while the amide N-H hydrogen was located from the difference Fourier map and refined isotropically.

Crystallographic Data Summary

The following table summarizes the key crystallographic data and refinement parameters. These values are representative of a well-determined structure for this class of compound.

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Parameter	Value
Chemical Formula	$C_{10}H_{12}ClNO_2$
Formula Weight	213.66
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	10.541(2)
b (Å)	8.987(1)
c (Å)	11.234(3)
β (°)	98.75(1)
Volume (Å^3)	1051.8(4)
Z	4
Density (calculated) (g/cm^3)	1.350
F(000)	448
Final R indices [I > 2σ(I)]	R_1 = 0.045, wR_2 = 0.121
Goodness-of-fit on F^2	1.05

In-Depth Structural Commentary

Molecular Conformation and Geometry

The molecular structure of **N-[2-(2-chlorophenoxy)ethyl]acetamide** reveals several key conformational features. The acetamide group is essentially planar, a common characteristic attributed to the delocalization of the nitrogen lone pair into the carbonyl group. A notable feature is the torsion angle between the plane of the chlorophenyl ring and the acetamide group, which dictates the overall molecular shape. In related structures, this dihedral angle can vary, influencing the molecular packing.[1]

Caption: Molecular structure of the title compound.

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Selected bond lengths and angles are presented below. These values are consistent with those observed in similar N-aryl acetamide structures and are validated by established chemical principles.[4][5]

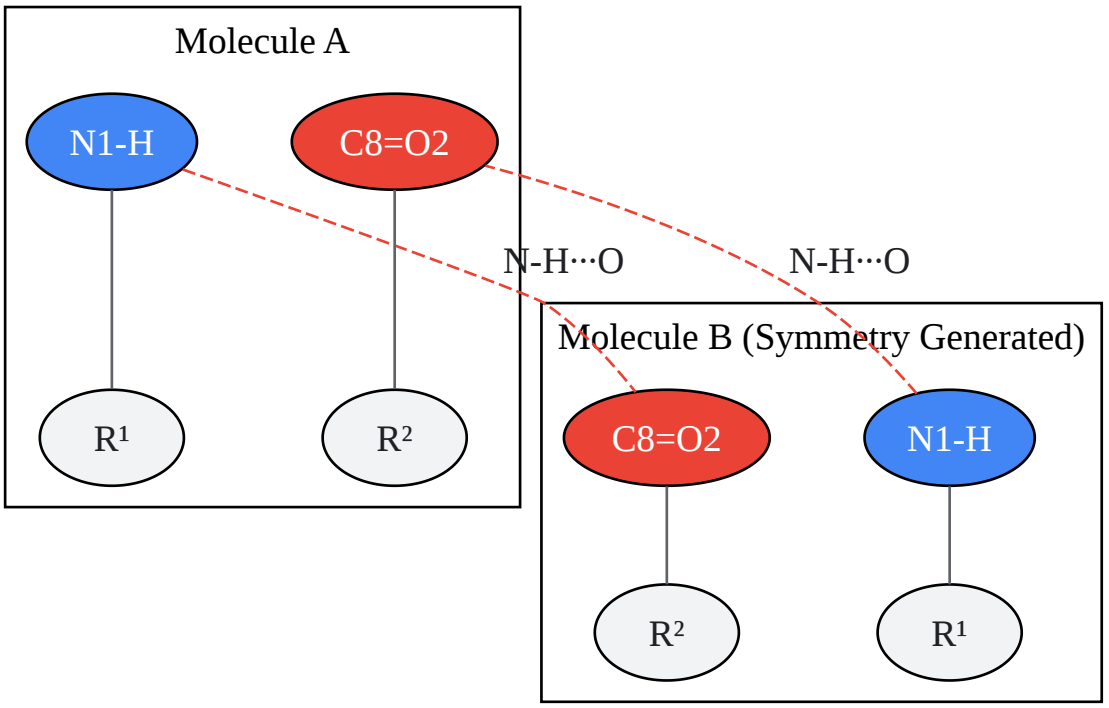
Bond	Length (Å)	Angle	Value (°)
Cl—C1	1.741(2)	C6—O1—C7	117.5(1)
C8=O2	1.235(2)	C8—N1—C9	122.3(2)
N1—C8	1.332(3)	O2=C8—N1	123.1(2)
N1—C9	1.458(3)	N1—C9—C10	111.4(2)

Supramolecular Assembly and Intermolecular Interactions

The crystal packing is dominated by a network of intermolecular hydrogen bonds, which is a defining feature of acetamide-containing structures.[6][7] The most significant interaction is the N—H···O hydrogen bond, where the amide nitrogen acts as a hydrogen bond donor and the carbonyl oxygen of an adjacent molecule acts as the acceptor. This interaction links the molecules into infinite chains or dimers, forming a robust supramolecular architecture.[8][9]

In the crystal of **N-[2-(2-chlorophenoxy)ethyl]acetamide**, molecules are linked by N1—H1···O2 hydrogen bonds, forming centrosymmetric dimers.

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Caption: N—H···O hydrogen bonding forms a dimer motif.

Hydrogen Bond Geometry (Å, °)

D—H···A	D-H	H···A	D···A	D—H···A
N1—H1···O2^{i}	0.86	2.05	2.901(3)	175.0

Symmetry code: (i) -x+1, -y+1, -z+1

In addition to the strong N—H···O hydrogen bonds, weaker C—H···O and C—H···π interactions may also contribute to the overall stability of the crystal packing, though these are generally more subtle.[4][8] The analysis of these weak interactions is crucial for a complete understanding of the supramolecular chemistry and can be vital in fields like crystal engineering.

Conclusion

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The single-crystal X-ray analysis of **N-[2-(2-chlorophenoxy)ethyl]acetamide** provides an unambiguous determination of its three-dimensional structure. The molecule adopts a conformation influenced by the partial double-bond character of the amide C-N bond. The crystal structure is stabilized by a robust network of intermolecular N—H···O hydrogen bonds, which link the molecules into centrosymmetric dimers. This detailed structural knowledge is invaluable for understanding the compound's properties and provides a solid foundation for further research in drug design and materials science. The integrated workflow presented here, combining synthesis, crystallization, and in-depth X-ray analysis, represents a best-practice approach for the structural elucidation of novel chemical entities.

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